

2-Bromo-4-ethynylpyridine molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-4-ethynylpyridine

Cat. No.: B1292485

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In-Depth Technical Guide: 2-Bromo-4-ethynylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on the chemical properties of **2-Bromo-4-ethynylpyridine**, a key building block in synthetic chemistry, particularly for the development of novel pharmaceutical compounds and functional materials.

Core Molecular Data

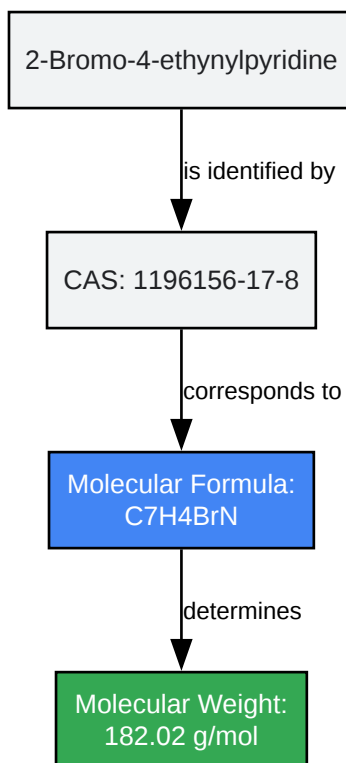
The fundamental molecular characteristics of **2-Bromo-4-ethynylpyridine** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and the design of synthetic protocols.

Property	Value
Molecular Formula	C7H4BrN
Molecular Weight	182.02 g/mol [1] [2]
CAS Number	1196156-17-8 [3] [4] [5]

Logical Relationship of Molecular Descriptors

The following diagram illustrates the relationship between the compound's name, its unique identifier (CAS Number), and its fundamental molecular properties.

Logical Flow of Chemical Identification



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References

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